

A Theoretical and Spectroscopic Guide to 2-Phenoxyethyl Acetate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2-Phenoxyethyl acetate*

Cat. No.: *B1584703*

[Get Quote](#)

An In-depth Technical Whitepaper for Chemical Researchers and Drug Development Professionals

Abstract

2-Phenoxyethyl acetate (CAS No. 6192-44-5) is an organic ester recognized for its utility across various industrial domains, including its role as a solvent, emulsifier, and component in fragrance formulations.[1][2] This guide provides a comprehensive theoretical examination of the molecule, moving beyond its applications to explore its fundamental structural, conformational, and spectroscopic characteristics. We delve into the principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) as they apply to **2-phenoxyethyl acetate**, offering predictive analyses and interpretations grounded in established chemical theory. Furthermore, a detailed protocol for its synthesis via Fischer esterification is presented, complete with mechanistic insights and a procedural workflow. This document is intended to serve as a technical resource for scientists requiring a deep, structurally-informed understanding of this versatile compound.

Introduction and Molecular Identity

2-Phenoxyethyl acetate is a bifunctional organic molecule containing both an ether and an ester group. Its formal IUPAC name is **2-phenoxyethyl acetate**, and it is also known by synonyms such as acetic acid 2-phenoxyethyl ester and ethylene glycol monophenyl ether acetate.[3][4] The molecule's structure, which combines a rigid aromatic ring with a flexible

ethyl acetate chain via an ether linkage, gives rise to its characteristic physicochemical properties and diverse applications.

Below is the fundamental structure of **2-Phenoxyethyl acetate**.

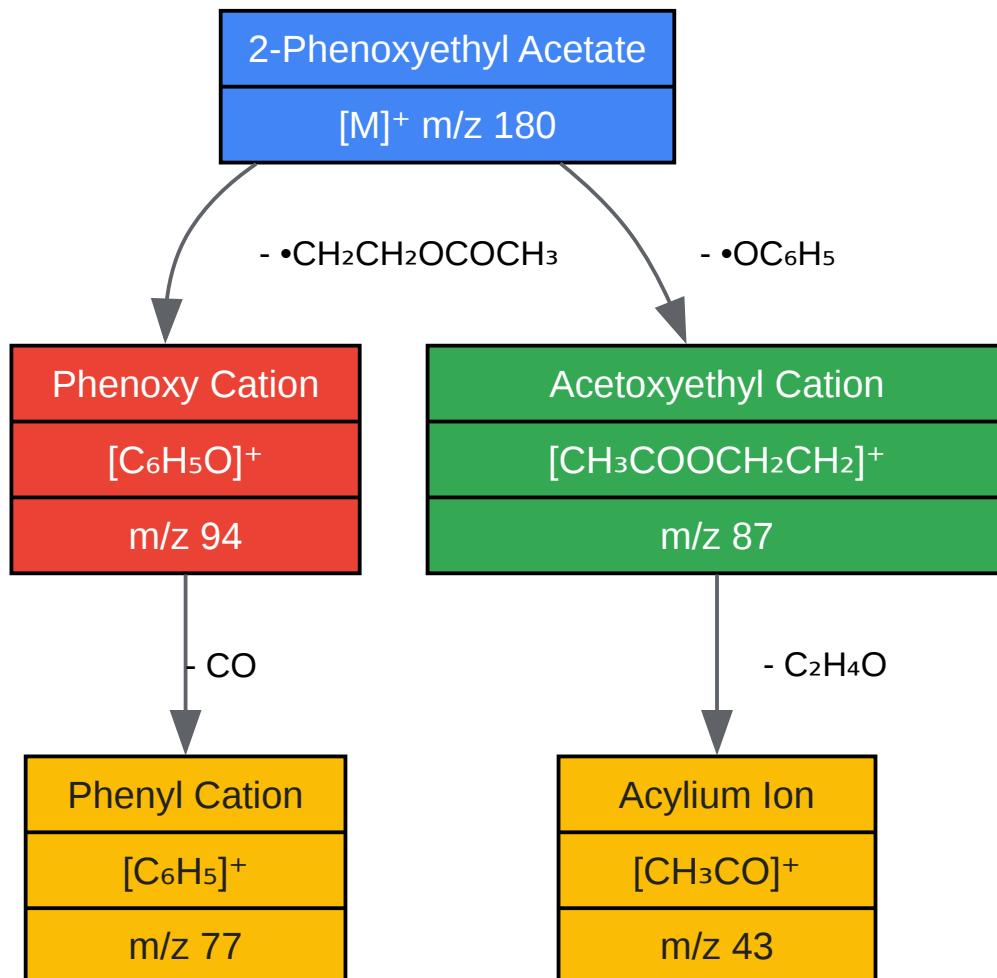


Figure 2. Proposed EI-MS Fragmentation of 2-Phenoxyethyl Acetate

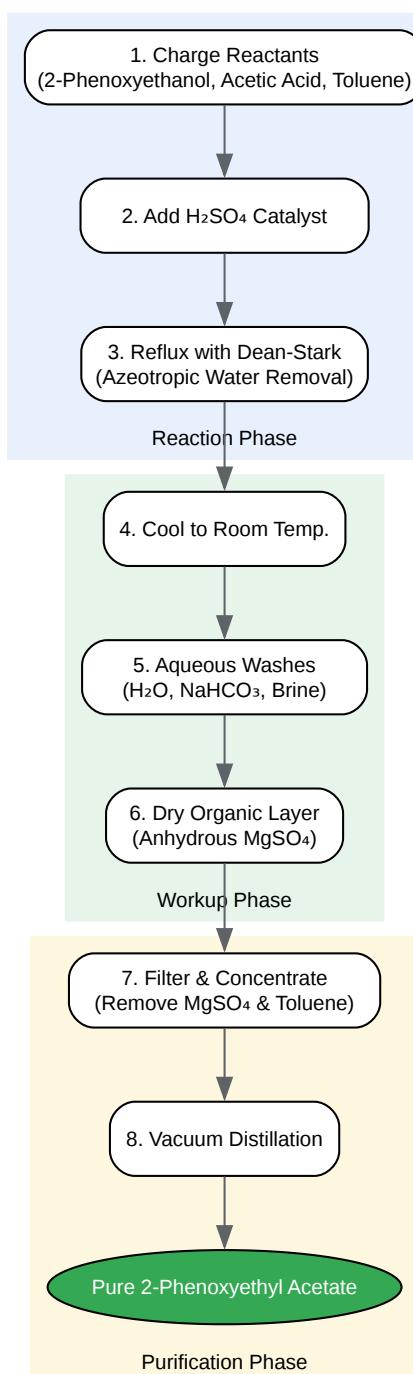


Figure 3. Workflow for Synthesis and Purification

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. nbino.com [nbino.com]
- 3. 2-Phenoxyethyl acetate | C10H12O3 | CID 22568 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [A Theoretical and Spectroscopic Guide to 2-Phenoxyethyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584703#theoretical-studies-on-2-phenoxyethyl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com